

Synthesis of Boc-3,5-diiodo-L-tyrosine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Boc-3,5-diiodo-L-tyrosine*

Cat. No.: *B558194*

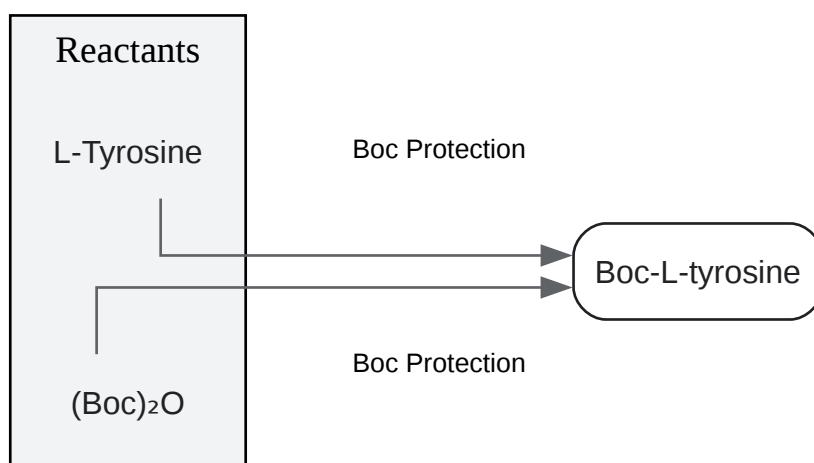
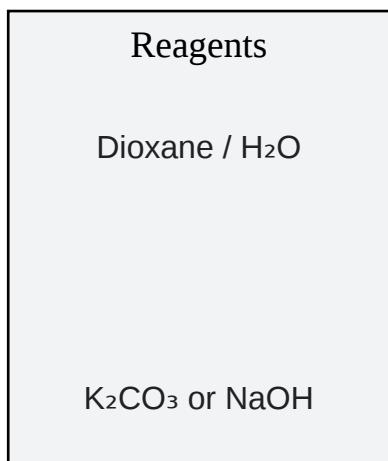
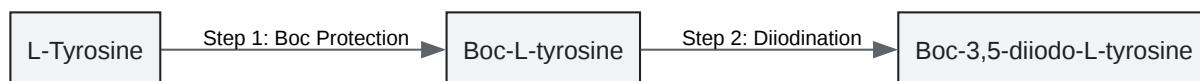
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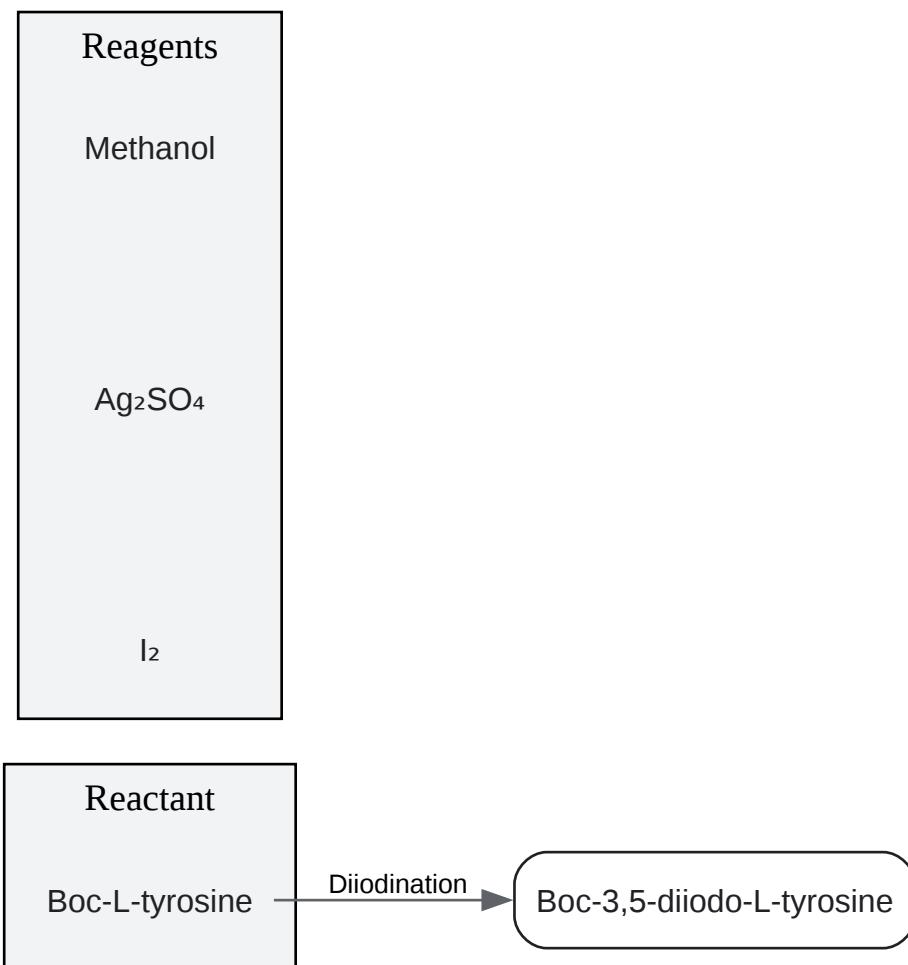
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of N-tert-butoxycarbonyl-3,5-diiodo-L-tyrosine (**Boc-3,5-diiodo-L-tyrosine**), a critical building block in the development of iodinated compounds, including radiopharmaceuticals and peptide-based therapeutics. This document details the experimental protocols for the two-step synthesis, presents quantitative data in a structured format, and visualizes the synthetic workflow.

Overview of the Synthetic Pathway

The synthesis of **Boc-3,5-diiodo-L-tyrosine** is typically achieved through a two-step process. The first step involves the protection of the amino group of L-tyrosine with a tert-butoxycarbonyl (Boc) group. The resulting Boc-L-tyrosine is then subjected to electrophilic iodination to introduce two iodine atoms onto the phenolic ring at the 3 and 5 positions.





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- To cite this document: BenchChem. [Synthesis of Boc-3,5-diiodo-L-tyrosine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558194#synthesis-of-boc-3-5-diiodo-l-tyrosine\]](https://www.benchchem.com/product/b558194#synthesis-of-boc-3-5-diiodo-l-tyrosine)

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